

Essential Safety and Operational Guide for 3-Ethylhexanal

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Compound of Interest

Compound Name: 3-Ethylhexanal

CAS No.: 18513-34-3

Cat. No.: B15887367

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Ethylhexanal** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and mitigate risks associated with this chemical.

Quantitative Data Summary

While a comprehensive Safety Data Sheet (SDS) for **3-Ethylhexanal** (CAS: 18513-34-3) is not readily available, the following table summarizes its known properties and includes data for the closely related isomer, 2-Ethylhexanal (CAS: 123-05-7), as a reference. Treat **3-Ethylhexanal** with the same precautions as its 2-isomer.

Property	Value (3-Ethylhexanal)	Value (2-Ethylhexanal - for reference)	Reference
Molecular Formula	C ₈ H ₁₆ O	C ₈ H ₁₆ O	[1]
Molecular Weight	128.21 g/mol	128.21 g/mol	[1]
CAS Number	18513-34-3	123-05-7	[1]
Physical State	Liquid	Colorless Liquid	[2]
Boiling Point	No data available	162 - 165 °C / 323.6 - 329 °F @ 760 mmHg	[2]
Flash Point	No data available	50 °C / 122 °F	[2]
Melting Point	No data available	-90 °C / -130 °F	[2]

Hazard Identification and Personal Protective Equipment (PPE)

3-Ethylhexanal is classified as a flammable liquid and causes skin, eye, and respiratory irritation[1]. Strict adherence to PPE protocols is mandatory.

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation[2][3].

Personal Protective Equipment:

PPE Category	Specifications
Eye & Face Protection	Chemical safety goggles are mandatory. A face shield should be worn when there is a risk of splashing.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) are required. Inspect gloves for any signs of degradation before use[2].
Skin & Body Protection	A flame-retardant lab coat must be worn. For larger quantities or procedures with a higher risk of splashing, chemical-resistant aprons or coveralls are recommended[4].
Respiratory Protection	If working outside a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary[3].

Operational and Disposal Plans

Handling and Storage:

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking[2].
- Ground and bond containers when transferring the liquid to prevent static discharge[4].
- Use only non-sparking tools and explosion-proof equipment[2].
- Store in a cool, dry, and well-ventilated area in a tightly closed container[2][5].
- Segregate from incompatible materials such as oxidizing agents, strong acids, and strong bases[2].

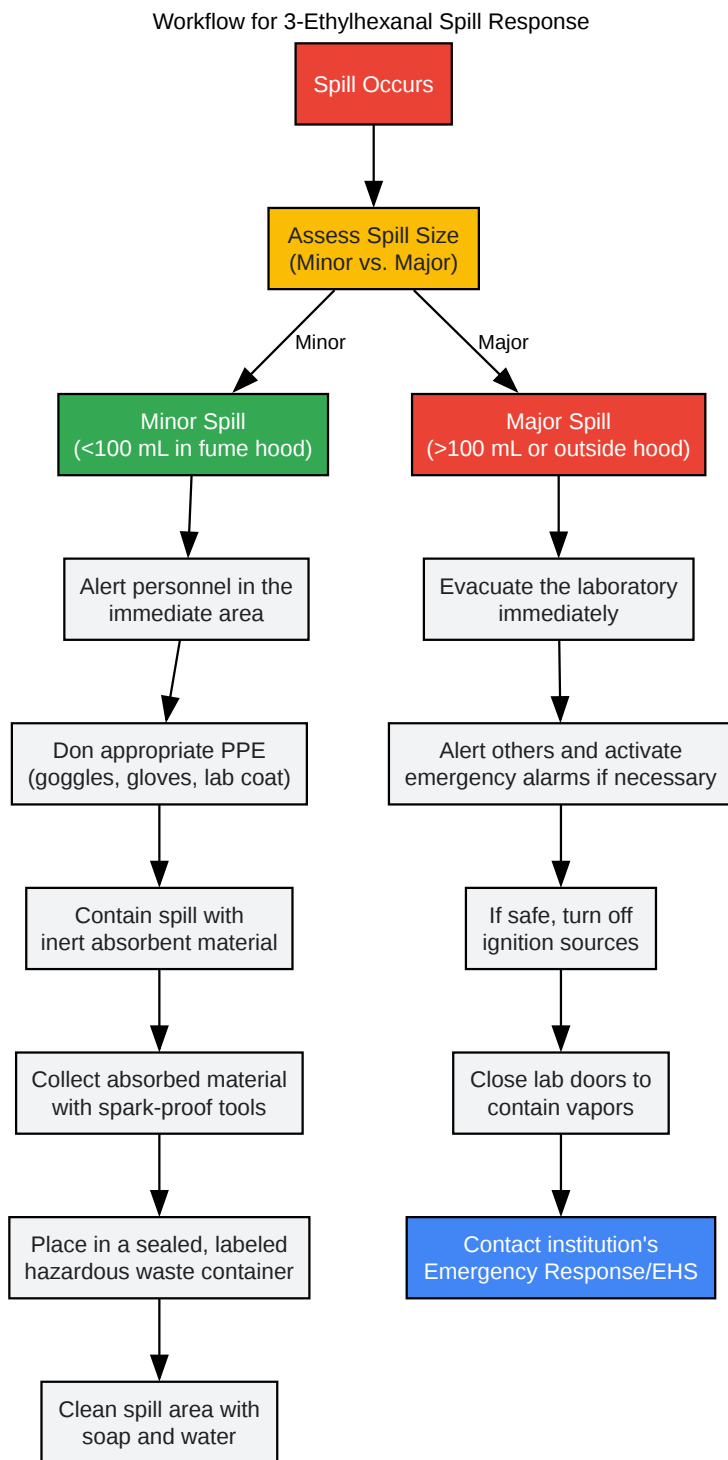
Disposal Plan:

- Dispose of contents and containers in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or into the environment[2][5].

- Waste should be collected in a designated, properly labeled, and sealed container for hazardous waste disposal through your institution's Environmental Health and Safety (EHS) office[6].
- Contaminated materials (e.g., absorbent pads, gloves) must also be disposed of as hazardous waste.

Emergency Procedures: Chemical Spill Response

The following workflow outlines the procedural steps for responding to a chemical spill of **3-Ethylhexanal**.



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Caption: Workflow for a **3-Ethylhexanal** chemical spill response.

First Aid Measures

- After eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention[2].
- After skin contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician. Remove and wash contaminated clothing before reuse[2].
- After inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur[2].
- After swallowing: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention[2][3].

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